

KROMATID dGH™ vs. Traditional FISH: A Comparative Guide for Detecting Chromosomal Inversions

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Compound of Interest

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LONGMONT, CO – For researchers, scientists, and drug development professionals engaged in genomic analysis, the accurate detection of chromosomal inversions is paramount. These structural rearrangements, where a segment of a chromosome is reversed end-to-end, can have significant implications in disease etiology and drug development. This guide provides an objective comparison of Kromatid's directional Genomic Hybridization (dGH™) technology and traditional Fluorescence In Situ Hybridization (FISH) for the detection of chromosomal inversions, supported by available experimental data and detailed methodologies.

Executive Summary

Directional Genomic Hybridization (dGH™) emerges as a superior technique for the detection of chromosomal inversions, particularly for small-scale events that are often missed by traditional FISH. The fundamental difference lies in their approach to probe hybridization. Traditional FISH utilizes double-stranded DNA probes that bind to both sister chromatids, masking the tell-tale signature of an inversion. In contrast, dGH™ employs single-stranded,

direction-specific probes that hybridize to only one chromatid. This innovative approach allows for the direct visualization of DNA sequence orientation, making inversions readily identifiable. While traditional FISH remains a valuable tool for detecting larger chromosomal abnormalities, its utility in identifying inversions is significantly limited.

Principle of Detection

Traditional FISH

Traditional FISH relies on fluorescently labeled DNA probes that are complementary to a specific chromosomal region. These probes are hybridized to denatured chromosomal DNA on a microscope slide. In a normal chromosome, the probe will bind to its target sequence on both sister chromatids, resulting in two co-localized fluorescent signals. In the case of an inversion, the DNA sequence is flipped, but because the probe is double-stranded and binds to both DNA strands, the overall signal pattern on the metaphase chromosome remains largely unchanged. This makes the detection of all but the largest inversions, which might be identified by a shift in the location of the centromere or telomere, extremely challenging.

KROMATID dGH™

Kromatid's dGH™ technology overcomes the limitations of traditional FISH by using a strand-specific hybridization strategy. The process involves the selective removal of newly synthesized daughter DNA strands, leaving the parental strands as single-stranded targets. Single-stranded, fluorescently labeled probes are then hybridized to these parental strands. In a chromosome with a normal sequence orientation, the probe will bind to one chromatid, resulting in a single fluorescent signal per chromosome. However, if an inversion is present, the orientation of the DNA on one chromatid is reversed. This reversal causes the probe to bind to the sister chromatid within the inverted region, resulting in a characteristic "switch" of the fluorescent signal from one chromatid to the other. This distinct signal pattern provides unambiguous evidence of an inversion.^[1]

Performance Comparison

While direct head-to-head quantitative comparisons of sensitivity and specificity for inversion detection are limited in published literature, the principles of the techniques and available data allow for a robust qualitative and semi-quantitative assessment.

Feature	KROMATID dGH™	Traditional FISH
Inversion Detection Capability	High, especially for small, cryptic inversions.[2][3]	Very low to none for most inversions.
Principle	Single-stranded probe hybridizes to a single chromatid, revealing DNA orientation.	Double-stranded probe hybridizes to both chromatids, masking orientation.
Signal for Inversion	Clear "switch" in signal from one chromatid to the sister chromatid.	No discernible change in signal pattern for most inversions.
Resolution	High-resolution detection of inversions down to the kilobase level is possible.[3] The average resolution is ~1 MB, which is an order of magnitude improvement over traditional banding.[1]	Limited by the size of the probe and the ability to visually detect a shift in signal position, typically in the megabase range.
De Novo Discovery	Capable of genome-wide discovery of inversions.[1][4]	Not suitable for de novo discovery of inversions.
Confirmation of Known Inversions	Yes	Limited to very large, cytogenetically visible inversions.
Complexity	Requires an additional step of daughter strand removal.	Standard, widely used protocol.

Experimental Evidence

A recent study by Liehr et al. (2025) demonstrated the power of Kromatid's dGH™ in identifying small inverted duplications in small supernumerary marker chromosomes (sSMCs), which were undetectable by conventional molecular cytogenetic methods.[2] In all five cases of euchromatic sSMCs, the inversions were successfully detected using a custom dGH™ assay. [2] This study provides strong evidence for the superior capability of dGH™ in detecting complex rearrangements involving inversions that are cryptic to traditional FISH.

Experimental Protocols

KROMATID dGH™ Protocol (Adapted from Ray et al., 2013)

This protocol is based on the methodology described by Ray et al. (2013) for directional genomic hybridization.

1. Cell Culture and BrdU Labeling:

- Culture cells for one cell cycle in the presence of 5-bromo-2'-deoxyuridine (BrdU) to label the newly synthesized DNA strands.

2. Metaphase Chromosome Preparation:

- Arrest cells in metaphase using a mitotic inhibitor (e.g., colcemid).
- Harvest cells and treat with a hypotonic solution to swell the cells.
- Fix the cells using a methanol:acetic acid fixative.
- Drop the fixed cell suspension onto microscope slides to prepare metaphase spreads.

3. Daughter Strand Removal:

- Incorporate the fluorochrome Hoechst 33258 into the chromosomes.
- Expose the slides to UV light to induce nicks in the BrdU-substituted daughter strands.
- Digest the nicked daughter strands using an exonuclease (e.g., Exonuclease III).

4. Probe Hybridization:

- Denature the single-stranded chromosomal DNA on the slide.
- Apply the single-stranded, fluorescently labeled dGH™ probe to the slide.
- Hybridize the probe to the chromosomal DNA overnight in a humidified chamber at 37°C.

5. Post-Hybridization Washes and Visualization:

- Wash the slides to remove unbound probe.
- Counterstain the chromosomes with DAPI.
- Visualize the slides using a fluorescence microscope equipped with appropriate filters.

Traditional FISH Protocol for Inversion Detection (Generalized)

This protocol outlines the general steps for performing traditional FISH. Detecting inversions with this method is challenging and generally limited to large pericentric inversions where a shift in the signal relative to the centromere can be observed.

1. Metaphase Chromosome Preparation:

- Culture and harvest cells to obtain metaphase chromosomes as described in the dGH™ protocol (step 2).

2. Slide Pretreatment:

- Treat slides with RNase to remove cellular RNA.
- Digest with pepsin to remove proteins and improve probe accessibility.
- Dehydrate the slides through an ethanol series.

3. Denaturation:

- Denature the chromosomal DNA on the slides by immersing them in a formamide solution at an elevated temperature (e.g., 70°C).
- Denature the double-stranded, fluorescently labeled DNA probe separately at a similar temperature.

4. Hybridization:

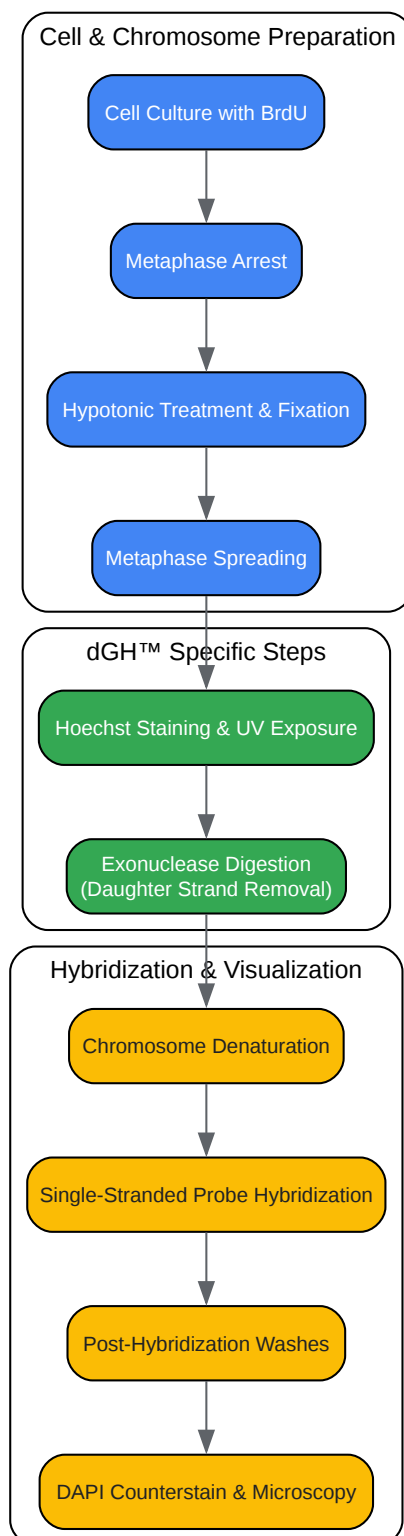
- Apply the denatured probe to the denatured chromosomal DNA on the slide.
- Cover with a coverslip and seal to prevent evaporation.
- Incubate overnight in a humidified chamber at 37°C to allow the probe to anneal to its complementary target sequence.

5. Post-Hybridization Washes and Visualization:

- Wash the slides in a series of increasingly stringent salt solutions to remove non-specifically bound probes.
- Counterstain the chromosomes with DAPI.
- Visualize the slides using a fluorescence microscope. For inversion detection, carefully analyze the position of the signals relative to the centromere and telomeres.

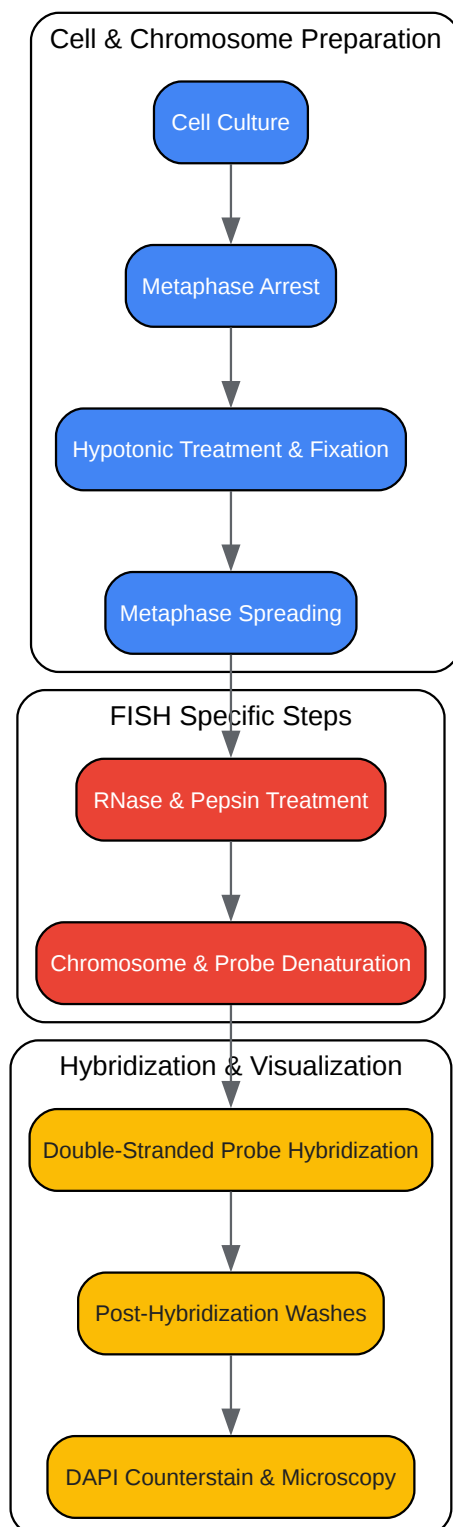
Visualizing the Workflows

KROMATID dGH™ Workflow for Inversion Detection

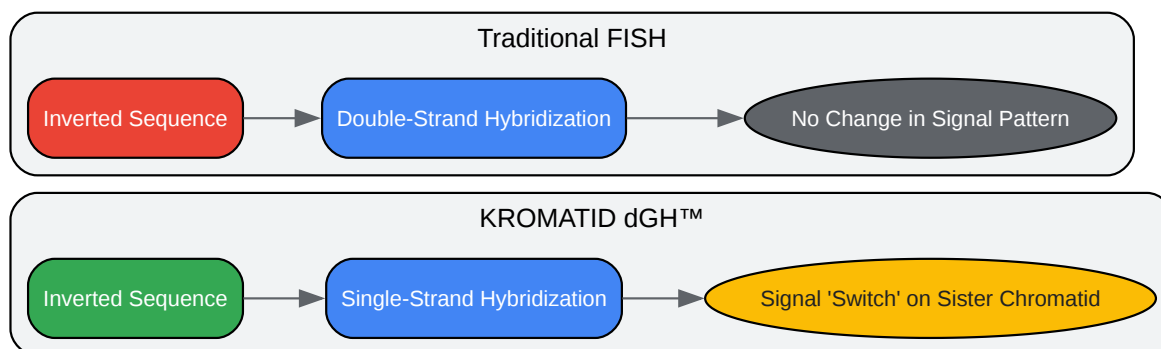
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KROMATID dGH™ Experimental Workflow

Traditional FISH Workflow for Inversion Detection



Logical Signal Pathway for Inversion Detection



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